

Essential Safety and Operational Guidance for 2-Fluoro-4-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-methoxypyridine

Cat. No.: B063832

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for the use of **2-Fluoro-4-methoxypyridine**, including comprehensive personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **2-Fluoro-4-methoxypyridine**
- CAS Number: 175965-83-0
- Molecular Formula: C₆H₆FNO

Hazard Identification and GHS Classification

2-Fluoro-4-methoxypyridine is classified as a hazardous substance.^[1] The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[2][3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][3]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[2][3]

Signal Word: Danger[2]

Personal Protective Equipment (PPE)

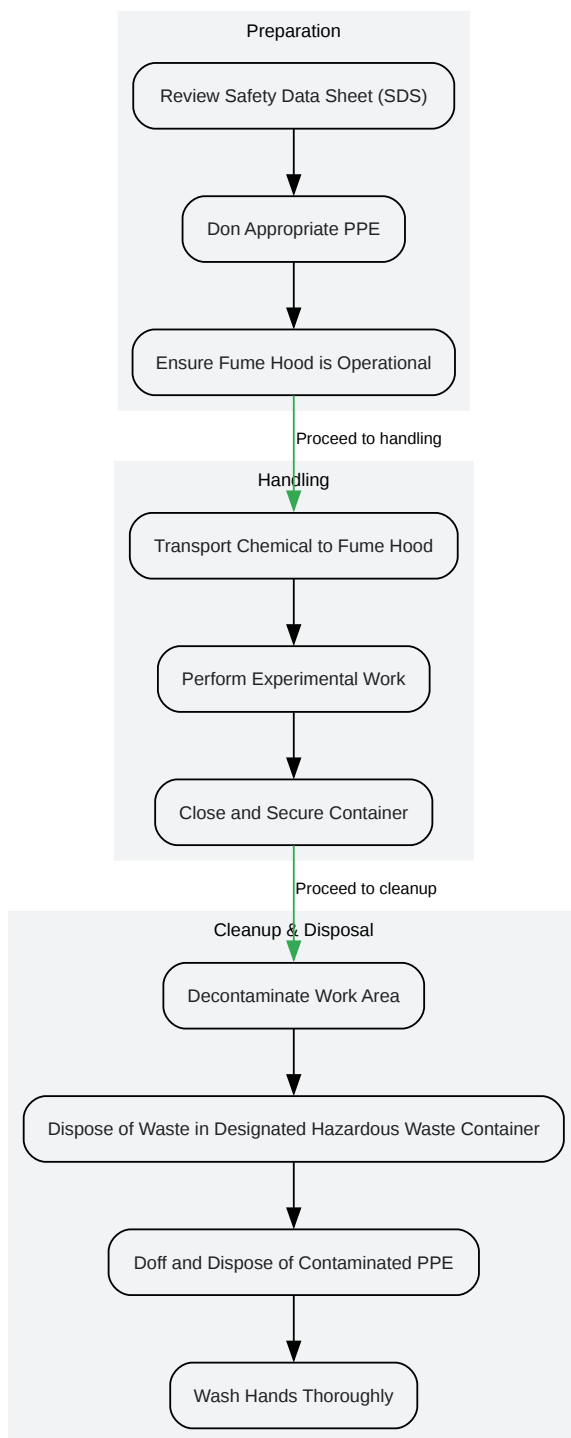
A multi-layered approach to PPE is essential to ensure personnel safety when handling **2-Fluoro-4-methoxypyridine**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.[3]	Protects against splashes that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). [4] Double gloving is recommended.	Prevents skin contact which can cause irritation.[5]
Body Protection	Flame-retardant, chemical-resistant lab coat or coveralls. [6]	Protects against skin exposure and potential fire hazards.
Respiratory Protection	Use in a well-ventilated area or with a NIOSH-approved respirator.[7]	Prevents inhalation which may cause respiratory irritation.
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **2-Fluoro-4-methoxypyridine** from reception to disposal.

Workflow for Handling 2-Fluoro-4-methoxypyridine



[Click to download full resolution via product page](#)

Safe handling workflow for **2-Fluoro-4-methoxypyridine**.

Emergency Procedures

Emergency Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately. [1] [3]
Skin Contact	Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1] [8]
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [1] [3]
Fire	Use alcohol-resistant foam, dry chemical, or carbon dioxide. [8] Water spray may be used to cool containers. [9]
Spill	Evacuate personnel to safe areas. [9] Remove all sources of ignition. [8] Absorb spill with inert material (e.g., vermiculite, sand or earth), then place in suitable container for disposal. [9]

Disposal Plan

All waste materials contaminated with **2-Fluoro-4-methoxypyridine** must be treated as hazardous waste.

- Chemical Waste: Collect in a designated, labeled, and sealed container for flammable liquids.

- Contaminated PPE: Dispose of in a designated hazardous waste container.[9]
- Disposal Method: Arrange for disposal by a licensed professional waste disposal service.[3]
[9] Do not empty into drains.[7] Incineration in a licensed facility is a suitable disposal method.[3]

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **2-Fluoro-4-methoxypyridine**. Always consult the most recent Safety Data Sheet (SDS) for this chemical before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 2-Fluoro-4-methoxypyridine | C₆H₆FNO | CID 21464361 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. osha.oregon.gov [osha.oregon.gov]
- 5. pppmag.com [pppmag.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 2-Fluoro-4-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b063832#personal-protective-equipment-for-handling-2-fluoro-4-methoxypyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com